

Health and Safety Considerations for Handling Disperse Orange 1: A Technical Guide

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Compound of Interest

Compound Name: Disperse orange A

Cat. No.: B1594350

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the health and safety considerations for the handling of Disperse Orange 1 (DO1), an azo dye. The information is compiled from safety data sheets and scientific literature to ensure a comprehensive resource for laboratory personnel.

Chemical and Physical Properties

Disperse Orange 1 is a brownish powder with the chemical name 4-((4-nitrophenyl)azo)-N-phenylaniline.^{[1][2]} While it is insoluble in water, it is soluble in many organic solvents.^{[2][3]} Commercial samples of Disperse Orange 1 may contain approximately 25% of the dye by weight, with the remainder being composed of sodium chloride and other salts.^[4]

Property	Value	Reference(s)
Chemical Formula	C18H14N4O2	[2]
Molecular Weight	318.33 g/mol	[2]
CAS Number	2581-69-3	[1][5]
Appearance	Brownish powder	[1][2]
Melting Point	151-160 °C	[2][6]
Water Solubility	Insoluble (0.4775 µg/L at 25 °C)	[2][3]
Organic Solvent Solubility	Soluble in many organic solvents	[2]

Hazard Identification and GHS Classification

Disperse Orange 1 is classified as a hazardous substance. The primary health concern associated with this chemical is skin sensitization.[5][7][8]

GHS Classification:

- Skin Sensitization (Category 1): May cause an allergic skin reaction.[7][8]
- Acute Oral Toxicity (Category 4): Harmful if swallowed.[5]
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.[5]
- Serious Eye Damage/Eye Irritation (Category 2A): Causes serious eye irritation.[5]
- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory Tract Irritation: May cause respiratory irritation.[5]

Hazard Statements:

- H317: May cause an allergic skin reaction.[7][8]
- H302: Harmful if swallowed.[5]

- H315: Causes skin irritation.[5]
- H319: Causes serious eye irritation.[5]
- H335: May cause respiratory irritation.[5]

Toxicological Information

The toxicological properties of Disperse Orange 1 have not been fully investigated, and quantitative data such as LD50 values are not readily available.[1] However, existing studies indicate several areas of concern.

Genotoxicity and Mutagenicity

In vitro studies have demonstrated that Disperse Orange 1 can induce DNA damage and has cytotoxic effects.[1] It has been shown to cause frameshift mutations in *Salmonella typhimurium* strains, and this mutagenicity is enhanced by nitroreductase and o-acetyltransferase enzymes.[1]

Cytotoxicity and Apoptosis

Disperse Orange 1 has been observed to induce apoptosis in human hepatoma (HepG2) cells after 72 hours of contact.[1] Studies have also indicated that it can reduce mitochondrial activity in these cells.[9]

Experimental Protocols

The following are summaries of methodologies used in key toxicological studies of Disperse Orange 1.

Comet Assay for Genotoxicity

- Cell Line: Human hepatoma (HepG2) cells.
- Procedure: Cells are exposed to various concentrations of Disperse Orange 1. After exposure, the cells are embedded in agarose on a microscope slide, lysed, and subjected to electrophoresis. The resulting "comet-like" shapes, with tails of fragmented DNA, are analyzed to quantify the extent of DNA damage.[1]

Salmonella/Microsome Mutagenicity Assay (Ames Test)

- **Bacterial Strains:** Salmonella typhimurium strains TA98 and YG1041 (with and without metabolic activation systems like S9 mix).
- **Procedure:** The bacterial strains, which are engineered to be unable to synthesize histidine, are exposed to Disperse Orange 1. The number of revertant colonies (colonies that have regained the ability to synthesize histidine) is counted. A significant increase in the number of revertant colonies compared to the control indicates mutagenicity.^[1]

Cell Viability Assays (MTT and CCK-8)

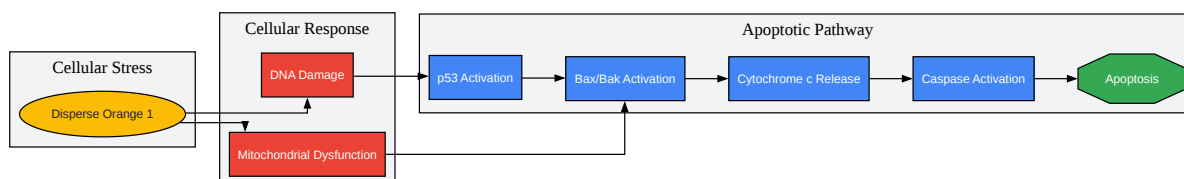
- **Cell Line:** HepG2 cells.
- **Procedure:**
 - **MTT Assay:** Measures the metabolic activity of cells. Viable cells with active mitochondria reduce the yellow tetrazolium salt MTT to purple formazan crystals. The amount of formazan produced is proportional to the number of living cells and is quantified by measuring the absorbance at a specific wavelength.^[9]
 - **CCK-8 Assay:** A more sensitive assay where the tetrazolium salt WST-8 is reduced by cellular dehydrogenases to a yellow-colored formazan dye. The amount of formazan is directly proportional to the number of living cells and is measured spectrophotometrically.^[9]

Micronucleus Assay

- **Cell Lines:** Human lymphocytes and HepG2 cells.
- **Procedure:** Cells are exposed to Disperse Orange 1. After an appropriate incubation period, the cells are harvested and stained to visualize the nucleus and any micronuclei. Micronuclei are small, extra-nuclear bodies that contain fragments of chromosomes or whole chromosomes that were not incorporated into the daughter nuclei during cell division. An increase in the frequency of micronuclei indicates chromosomal damage.^{[6][7]}

Signaling Pathways

While the precise signaling pathways of Disperse Orange 1-induced toxicity are not fully elucidated, its known ability to cause DNA damage and induce apoptosis suggests the involvement of key cellular stress response pathways.



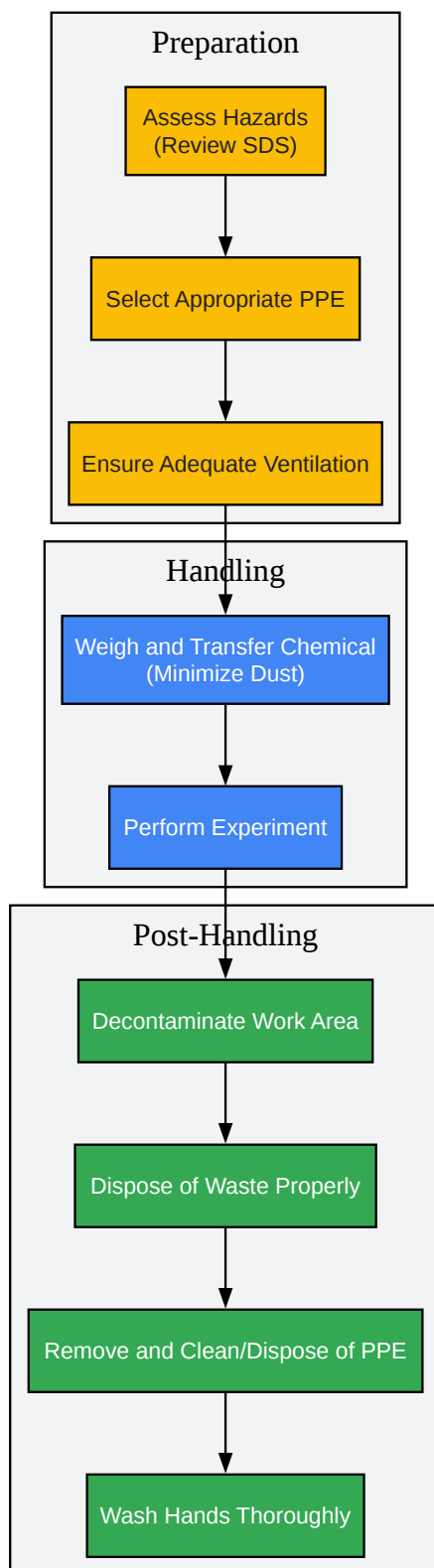
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Caption: Potential apoptotic pathway induced by Disperse Orange 1.

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure safety.

- Handling: Use with adequate ventilation and minimize dust generation.[1] Avoid contact with skin, eyes, and clothing.[1] Wash hands thoroughly after handling.[1]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[1] Keep away from incompatible substances such as strong oxidizing agents.[1]



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Caption: Recommended workflow for safely handling Disperse Orange 1.

Exposure Controls and Personal Protective Equipment

- Engineering Controls: Work in a well-ventilated area. A safety shower and eyewash station should be readily available.[1]
- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[1]
- Skin Protection: Wear suitable protective gloves and clothing to prevent skin exposure.[1]
- Respiratory Protection: If dust is generated, a NIOSH-approved respirator should be worn.[1]

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[1][5]
- Skin Contact: Immediately wash the skin with plenty of soap and water for at least 15 minutes.[1][5] Remove contaminated clothing.[1] Seek medical attention if irritation or a rash occurs.[8]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][5] Seek medical attention.[1]
- Ingestion: Do NOT induce vomiting.[1] If the person is conscious, rinse their mouth with water and give them 2-4 cupfuls of milk or water to drink.[1] Seek immediate medical attention.[1]

Firefighting Measures

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[1][5]
- Specific Hazards: During a fire, irritating and highly toxic gases such as nitrogen oxides and carbon monoxide may be generated.[1]

- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[1][5]

Accidental Release Measures

- Personal Precautions: Wear appropriate personal protective equipment.[1][5] Avoid breathing dust.[5]
- Environmental Precautions: Prevent the material from entering drains or waterways.[5]
- Methods for Cleaning Up: Vacuum or sweep up the material and place it into a suitable disposal container.[1] Avoid generating dust.[1] Clean the spill area thoroughly.[1]

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